

Application Note: Quantification of Apovincamine in Human Plasma by LC-MS/MS

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Compound of Interest

Compound Name: Apovincamine

Cat. No.: B1665591

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Audience: Researchers, scientists, and drug development professionals.

Introduction

Apovincamine, also known as apovincaminic acid (AVA), is the primary active metabolite of vinpocetine, a synthetic derivative of the Vinca minor alkaloid vincamine. Vinpocetine is utilized in the treatment of cerebrovascular disorders and cognitive impairment due to its vasodilatory and neuroprotective properties. Following administration, vinpocetine is rapidly and extensively metabolized to **apovincamine**, making the accurate quantification of this metabolite in plasma essential for pharmacokinetic and bioequivalence studies.^[1]

Liquid chromatography coupled with tandem mass spectrometry (LC-MS/MS) has emerged as the preferred analytical technique for the quantification of **apovincamine** in biological matrices.^{[2][3]} Its high sensitivity, selectivity, and speed allow for the reliable determination of low concentrations of the analyte in complex plasma samples.^{[2][3][4]} This application note provides a detailed protocol for the quantification of **apovincamine** in human plasma using LC-MS/MS, including sample preparation, chromatographic and mass spectrometric conditions, and method validation parameters.

Experimental Protocols

Materials and Reagents

- **Apovincamine** reference standard

- Internal Standard (IS) (e.g., Racem propyl **apovincamine** acid, Phenacetin, or Dimenhydrinate)[1][5][6]
- Methanol (HPLC or LC-MS grade)[1]
- Acetonitrile (HPLC or LC-MS grade)[1]
- Formic acid (LC-MS grade)[1]
- Ammonium acetate or formate (LC-MS grade)[1]
- Ultrapure water (LC-MS grade)[1]
- Human plasma (sourced from a certified vendor)

Instrumentation

- A high-performance liquid chromatography (HPLC) or ultra-high-performance liquid chromatography (UHPLC) system.
- A triple quadrupole mass spectrometer equipped with an electrospray ionization (ESI) source.[5]

Preparation of Stock and Working Solutions

- Stock Solutions (1 mg/mL): Accurately weigh and dissolve the **apovincamine** and internal standard reference materials in methanol to prepare individual stock solutions of 1 mg/mL.
- Working Solutions: Prepare serial dilutions of the **apovincamine** stock solution with a 50:50 (v/v) methanol-water mixture to create working solutions for calibration standards and quality control (QC) samples.[1] A separate stock solution should be used for the preparation of QC samples.
- Internal Standard Working Solution: Dilute the internal standard stock solution with methanol to achieve a final concentration appropriate for spiking into plasma samples.

Sample Preparation

Two common methods for plasma sample preparation are protein precipitation and solid-phase extraction (SPE).

Method 1: Protein Precipitation (PPT)

This method is rapid and widely used for its simplicity.[\[7\]](#)[\[8\]](#)

- Aliquot 100 μ L of plasma sample into a microcentrifuge tube.
- Add 20 μ L of the internal standard working solution.
- Add 300 μ L of acetonitrile or methanol to precipitate the plasma proteins.[\[4\]](#)[\[7\]](#)[\[8\]](#)
- Vortex the mixture for 1 minute.
- Centrifuge at 10,000 rpm for 10 minutes to pellet the precipitated proteins.
- Transfer the supernatant to a clean tube or vial for LC-MS/MS analysis.[\[7\]](#)[\[8\]](#)

Method 2: Solid-Phase Extraction (SPE)

SPE provides a cleaner extract by removing more interfering matrix components.[\[1\]](#)

- Condition an appropriate SPE cartridge (e.g., Phenomenex 30 mg/1 mL) with 1 mL of methanol followed by 1 mL of water.[\[1\]](#)
- Load 100 μ L of the plasma sample (pre-spiked with internal standard) onto the conditioned cartridge.
- Wash the cartridge with 1 mL of a suitable wash solution (e.g., 5% methanol in water) to remove polar interferences.
- Elute the analyte and internal standard with 1 mL of methanol.
- Evaporate the eluate to dryness under a gentle stream of nitrogen.
- Reconstitute the residue in a suitable volume (e.g., 100 μ L) of the mobile phase.

LC-MS/MS Conditions

The following are typical LC-MS/MS parameters that may require optimization based on the specific instrumentation used.

Liquid Chromatography

Parameter	Condition
Column	Zorbax SB-CN (250 mm × 4.6 mm, 5 µm) or equivalent C18 column[1][4][7]
Mobile Phase A	0.1% Formic acid in water or 10 mM Ammonium Acetate/Formate[1]
Mobile Phase B	Methanol or Acetonitrile[1][7]
Flow Rate	0.75 - 1.0 mL/min[1][7]
Injection Volume	10 - 20 µL[1][7]
Column Temperature	40 - 45 °C[1][7]
Elution	Isocratic or Gradient

- Isocratic Example: 70:30 (v/v) Methanol:10 mM Ammonium Acetate with 0.1% Formic Acid. [1]
- Gradient Example: A gradient elution may be employed to improve peak shape and reduce run time.

Mass Spectrometry

Parameter	Condition
Ionization Mode	Positive Electrospray Ionization (ESI+)[1][5]
Acquisition Mode	Multiple Reaction Monitoring (MRM)[1][5]
Ion Source Temp.	Instrument dependent, typically 350-500 °C
Ion Spray Voltage	Instrument dependent, typically 4000-5500 V

Data Presentation

MRM Transitions and Retention Times

The following table summarizes the precursor and product ion transitions for **apovincamine** and a selection of internal standards. Retention times are approximate and will vary with the specific chromatographic conditions.

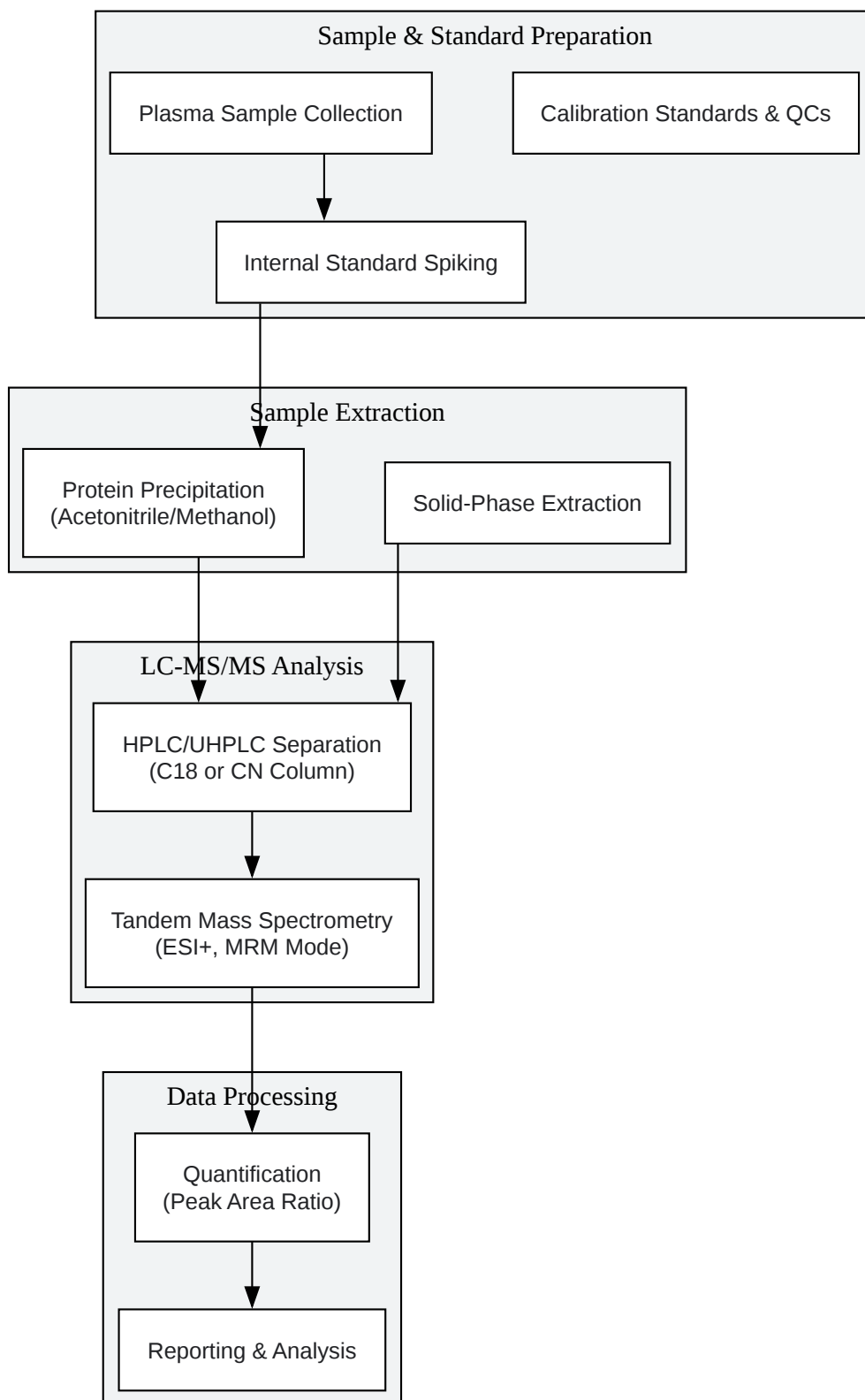
Compound	Precursor Ion (m/z)	Product Ion (m/z)	Retention Time (min)
Apovincamine (AVA)	323.2	279.2 / 280.2 / 236.1[1][6][9]	~2.5 - 3.5
Racem propyl apovincamine acid (IS)	337.1	293.2[1]	~2.5 - 3.5
Phenacetin (IS)	180.0	110.0[5]	~2.0 - 3.0
Dimenhydrinate (IS)	256.2	167.3[6]	~3.0 - 4.0

Method Validation Summary

The method should be validated according to regulatory guidelines (e.g., FDA, EMA). A summary of typical validation parameters is provided below.

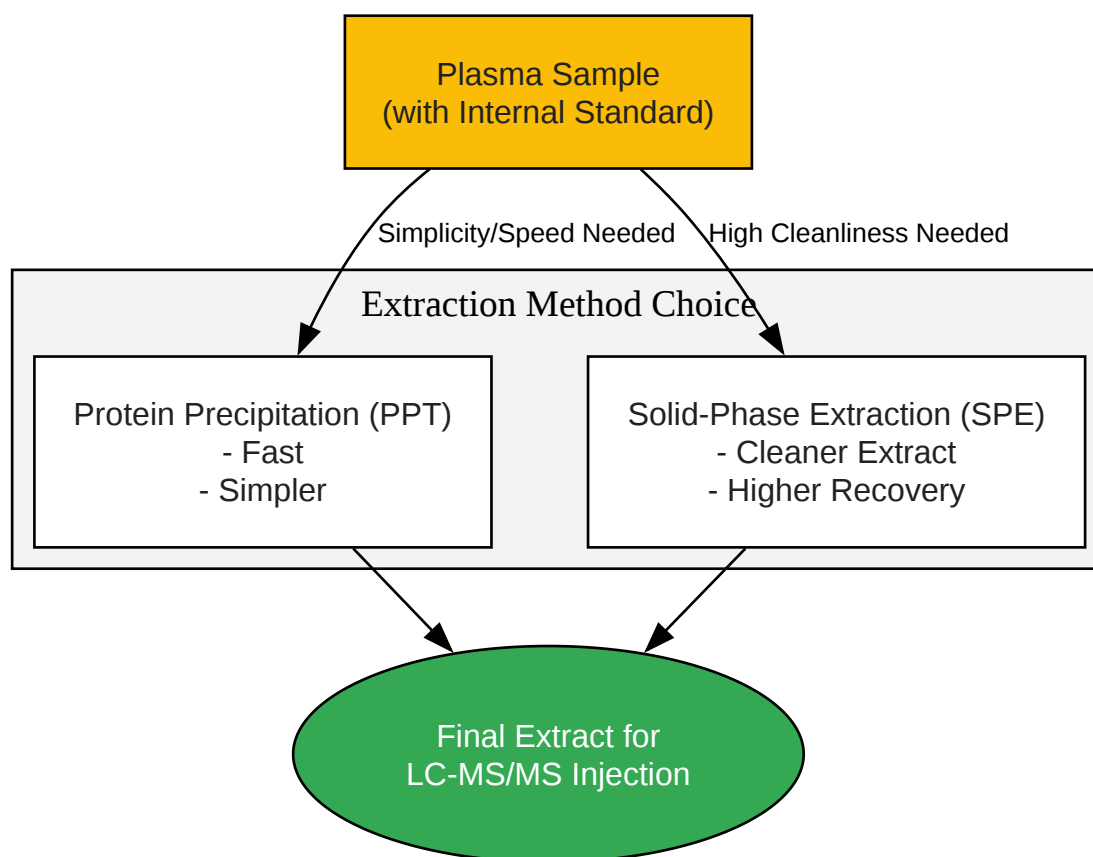
Validation Parameter	Typical Acceptance Criteria	Example Performance Data
Linearity (r^2)	≥ 0.99 [1]	0.9970 - 0.9995 [6] [9]
Calibration Range	Dependent on expected concentrations	0.5 - 500 ng/mL [1] [6]
Lower Limit of Quantification (LLOQ)	S/N > 10, Precision < 20%, Accuracy $\pm 20\%$	0.5 - 4 ng/mL [1] [6] [7]
Intra-day Precision (%RSD)	< 15% (< 20% at LLOQ)	< 8.55% [6]
Inter-day Precision (%RSD)	< 15% (< 20% at LLOQ)	< 6.8% [4]
Intra-day Accuracy (%RE)	$\pm 15\%$ ($\pm 20\%$ at LLOQ)	-7.9% to 5.6% [4]
Inter-day Accuracy (%RE)	$\pm 15\%$ ($\pm 20\%$ at LLOQ)	-5.9% to 7.3% [4]
Recovery (%)	Consistent, precise, and reproducible	> 80% [9]
Matrix Effect	Within acceptable limits	Assessed and minimized

Visualizations



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Caption: Experimental workflow for **apovincamine** quantification.



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